

# Nothramicin: A Technical Guide to its Structural Elucidation and Spectroscopic Analysis

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural elucidation and spectroscopic analysis of **Nothramicin**, a novel anthracycline antibiotic. **Nothramicin** was first isolated from the culture broth of Nocardia sp. MJ896-43F17, a bacterial strain closely related to Nocardia brasiliensis.[1] This document details the experimental methodologies employed for its isolation and purification and summarizes the key spectroscopic data that were pivotal in determining its molecular structure.

# Physicochemical Properties and Spectroscopic Data

**Nothramicin** presents as a new member of the anthracycline class of antibiotics.[1] Its fundamental physicochemical properties and the spectroscopic data obtained from various analytical techniques are summarized below.

Table 1: Physicochemical Properties of **Nothramicin** 



Property	Value	Source
Molecular Formula	C30H37NO11	MedchemExpress
Molecular Weight	587.61 g/mol	MedchemExpress
CAS Number	205752-47-2	MedchemExpress
Biological Activity	Anti-mycobacterial	[1]

Note on Quantitative Spectroscopic Data: Detailed quantitative data from NMR and Mass Spectrometry, such as specific chemical shifts, coupling constants, and fragmentation patterns, are contained within the primary publication (J Antibiot (Tokyo). 1998 Feb;51(2):130-5). Access to the full text of this publication is required to populate the subsequent tables with precise numerical values. The tables below are structured to accommodate this data once available.

Table 2: <sup>1</sup>H NMR Spectroscopic Data for **Nothramicin** 

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Data not available			

Table 3: 13C NMR Spectroscopic Data for Nothramicin

Chemical Shift (δ) ppm	Assignment
Data not available	

Table 4: Mass Spectrometry Data for **Nothramicin** 

m/z	Fragmentation	Assignment
Data not available		

# **Experimental Protocols**



The isolation and structural determination of **Nothramicin** involved a multi-step process encompassing fermentation, extraction, purification, and comprehensive spectroscopic analysis.

### **Fermentation and Isolation**

The production of **Nothramicin** was achieved through the cultivation of Nocardia sp. MJ896-43F17. The antibiotic was isolated from the culture broth using a combination of chromatographic and extraction techniques.[1]

#### Protocol:

- Fermentation: Cultivation of Nocardia sp. MJ896-43F17 in a suitable nutrient medium to promote the production of **Nothramicin**.
- Initial Extraction: The culture broth was subjected to column chromatography using a Diaion HP-20 resin to capture the antibiotic from the aqueous medium.[1]
- Solvent Extraction: The crude extract from the resin was then subjected to butyl acetate
  extraction to partition Nothramicin into the organic phase, separating it from water-soluble
  impurities.[1]
- Purification: Final purification of Nothramicin was achieved using High-Performance Liquid
   Chromatography (HPLC) to yield the pure compound.[1]

## **Spectroscopic Analysis for Structural Elucidation**

The molecular structure of the purified **Nothramicin** was determined through a suite of spectroscopic techniques. These methods provide detailed information about the connectivity of atoms, the carbon-hydrogen framework, and the overall molecular weight and formula.

#### Protocols:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ¹H NMR, ¹³C NMR, and two-dimensional NMR (e.g., COSY, HMQC, HMBC) experiments were conducted to establish the complete proton and carbon framework of the molecule and to determine the connectivity between atoms.



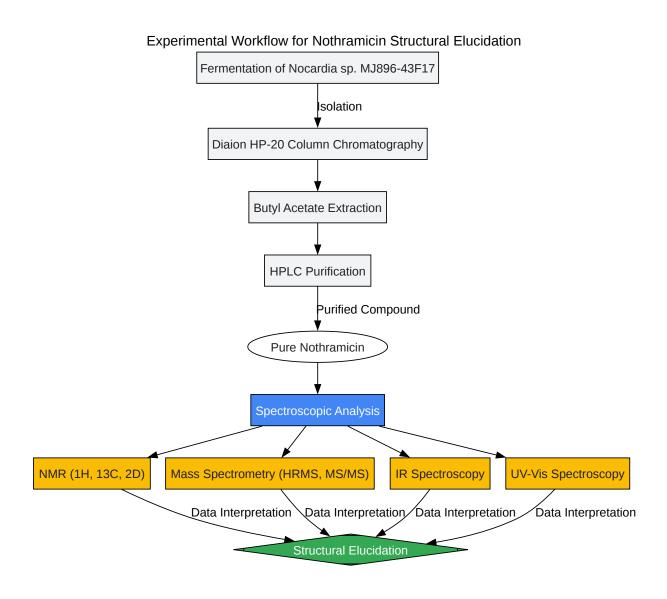
- Mass Spectrometry (MS):
  - High-resolution mass spectrometry was employed to determine the accurate molecular weight and elemental composition of **Nothramicin**, allowing for the deduction of its molecular formula.
  - Tandem MS (MS/MS) experiments would have been used to induce fragmentation of the parent ion, providing valuable information about the different structural motifs within the molecule.
- Infrared (IR) Spectroscopy:
- Ultraviolet-Visible (UV-Vis) Spectroscopy:
  - UV-Vis spectroscopy was used to analyze the chromophore system of Nothramicin, which is a defining feature of the anthracycline class of compounds and provides information about the conjugated double bond system within the molecule.

## **Visualizations**

# **Experimental Workflow for Nothramicin Structural Elucidation**

The following diagram illustrates the logical flow of the experimental procedures used to isolate and structurally characterize **Nothramicin**.





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Caption: Workflow for the isolation and structural determination of **Nothramicin**.



## **Signaling Pathways**

Currently, there is no publicly available scientific literature that describes the specific signaling pathways modulated by **Nothramicin**. Further research is required to elucidate its mechanism of action at the molecular level and to identify any potential interactions with cellular signaling cascades.

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## References

- 1. Nothramicin, a new anthracycline antibiotic from Nocardia sp. MJ896-43F17 PubMed [pubmed.ncbi.nlm.nih.gov]
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